

In-Depth Technical Guide: Molecular Weight of Sulfameter-13C6

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed breakdown of the molecular weight calculation for **Sulfameter-13C6**, an isotopically labeled version of the sulfonamide antibiotic, Sulfameter.

Chemical Structure and Formula

Sulfameter-13C6 is a stable isotope-labeled compound where six carbon atoms in the Sulfameter molecule have been replaced with Carbon-13 (¹³C) isotopes. This labeling is invaluable for various research applications, including metabolic studies and as an internal standard in mass spectrometry-based quantification.

The chemical formula for Sulfameter is C₁₁H₁₂N₄O₃S. In **Sulfameter-13C6**, the formula is represented as C₅¹³C₆H₁₂N₄O₃S, indicating that it contains five standard Carbon-12 atoms and six Carbon-13 atoms.

Molecular Weight Calculation

The molecular weight is calculated by summing the atomic weights of all atoms present in the molecule. The atomic weights of the constituent elements and isotopes are provided in the table below.



| Element | Isotope | Number of Atoms | Atomic Weight (g/mol) | Total Contribution (g/mol) |
|----------|-----------------|--------------------|----------------------------|------------------------------------|
| Carbon | 12 C | 5 | 12.011 | 60.055 |
| Carbon | 13 C | 6 | 13.00335 | 78.0201 |
| Hydrogen | ¹H | 12 | 1.008 | 12.096 |
| Nitrogen | ¹⁴ N | 4 | 14.007 | 56.028 |
| Oxygen | ¹⁶ O | 3 | 15.999 | 47.997 |
| Sulfur | ³² S | 1 | 32.06 | 32.06 |
| Total | 286.2561 | | | |

The calculated molecular weight of **Sulfameter-13C6** is 286.26 g/mol.

Experimental Protocols and Signaling Pathways

The determination of a compound's molecular weight is a fundamental calculation based on its chemical formula and the atomic masses of its constituent isotopes. As such, it does not involve experimental protocols or biological signaling pathways. These sections are therefore not applicable to the scope of this particular technical guide.

Visualizations

Similarly, the request for diagrams of signaling pathways, experimental workflows, or logical relationships is not applicable to the calculation of molecular weight.

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